

Technical Guide: Safety and Handling of Methyl 3-bromo-2-oxobutanoate

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Compound of Interest

Compound Name: Methyl 3-bromo-2-oxobutanoate

Cat. No.: B041072

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. It is not a substitute for a formal Safety Data Sheet (SDS) and should be used in conjunction with official safety documentation and institutional safety protocols. All users must be thoroughly trained in chemical handling and safety procedures before working with **Methyl 3-bromo-2-oxobutanoate**.

Executive Summary

Methyl 3-bromo-2-oxobutanoate is a reactive chemical intermediate used in various synthetic applications within drug development and chemical research. This guide provides a comprehensive overview of its known hazards, safe handling procedures, emergency response protocols, and disposal methods. The primary hazards associated with this compound are acute oral toxicity and the potential for allergic skin reactions.^{[1][2]} Adherence to the safety protocols outlined in this document is critical to minimize risk and ensure a safe laboratory environment.

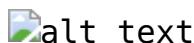
Hazard Identification and Classification

Methyl 3-bromo-2-oxobutanoate is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following primary hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.^{[1][2]}

- Skin Sensitization (Category 1): May cause an allergic skin reaction.[1][2]

GHS Pictograms:



Signal Word: Warning[1][2]

Hazard Statements:

- H302: Harmful if swallowed.[1][2]
- H317: May cause an allergic skin reaction.[1][2]

Precautionary Statements: A comprehensive list of precautionary statements is provided in the detailed handling and storage sections of this guide.

Physical and Chemical Properties

Quantitative data for **Methyl 3-bromo-2-oxobutanoate** is limited in publicly available literature. The following table summarizes the available information.

Property	Value	Source
Molecular Formula	C ₅ H ₇ BrO ₃	PubChem
Molecular Weight	195.01 g/mol	PubChem[1]
Density	1.557 ± 0.06 g/cm ³ (Predicted)	Hangzhou Sulfuchem
Boiling Point	193.1 ± 23.0 °C (Predicted)	Hangzhou Sulfuchem[3]
XLogP3	0.5	PubChem[1]
Melting Point	No data available	
Vapor Pressure	No data available	
Flash Point	No data available	
Solubility	No data available	

Toxicology and Exposure Limits

Detailed toxicological studies for **Methyl 3-bromo-2-oxobutanoate** are not widely available. The primary known toxicological effects are acute oral toxicity and skin sensitization.

Parameter	Value	Source
LD50 (Oral)	No data available	
LD50 (Dermal)	No data available	
LC50 (Inhalation)	No data available	
Occupational Exposure Limits (OEL)	No data available	GHS SDS[2]
Biological Limit Values	No data available	GHS SDS[2]

Due to the lack of specific exposure limit data, it is imperative to handle this substance with engineering controls and personal protective equipment sufficient to prevent any direct contact or inhalation.

Safe Handling and Storage Protocols

Engineering Controls

- Ventilation: All handling of **Methyl 3-bromo-2-oxobutanoate** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.

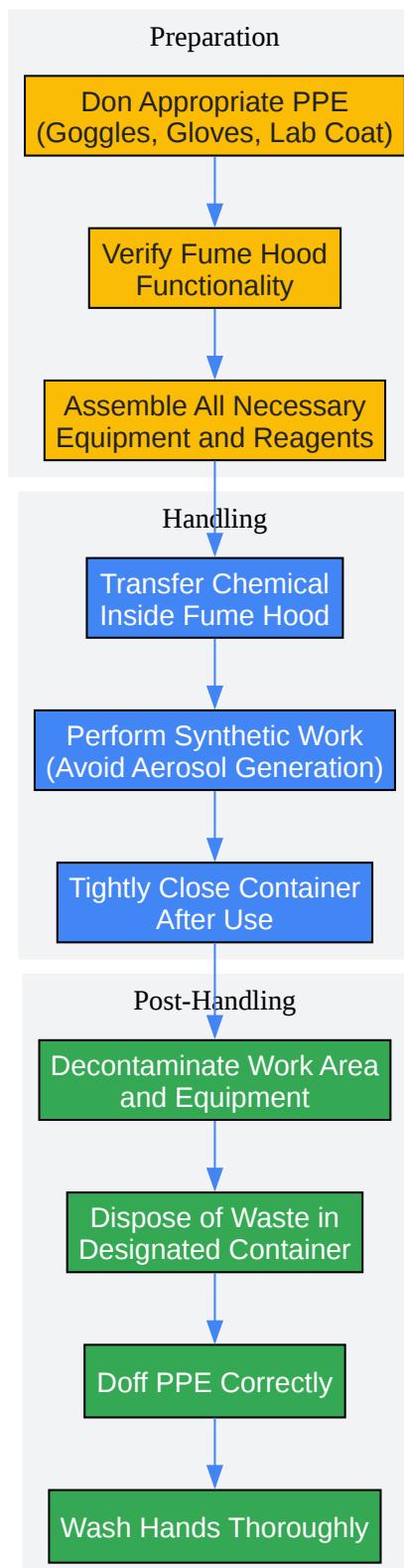
Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards. A face shield should be worn in situations with a higher risk of splashing.
- Skin Protection:

- Gloves: Wear chemical-impermeable gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before each use and change them immediately if contaminated.
- Protective Clothing: Wear fire/flame-resistant and impervious clothing, such as a lab coat. Ensure clothing provides full coverage of arms and torso.
- Respiratory Protection: If there is a risk of generating aerosols or vapors that cannot be controlled by local exhaust ventilation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Handling Procedures

- Avoid all contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Do not eat, drink, or smoke in areas where the chemical is handled, stored, or used.
- Wash hands and any exposed skin thoroughly after handling.
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.
- Contaminated work clothing should not be allowed out of the workplace and must be decontaminated before reuse.



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Caption: Standard workflow for safely handling **Methyl 3-bromo-2-oxobutanoate**.

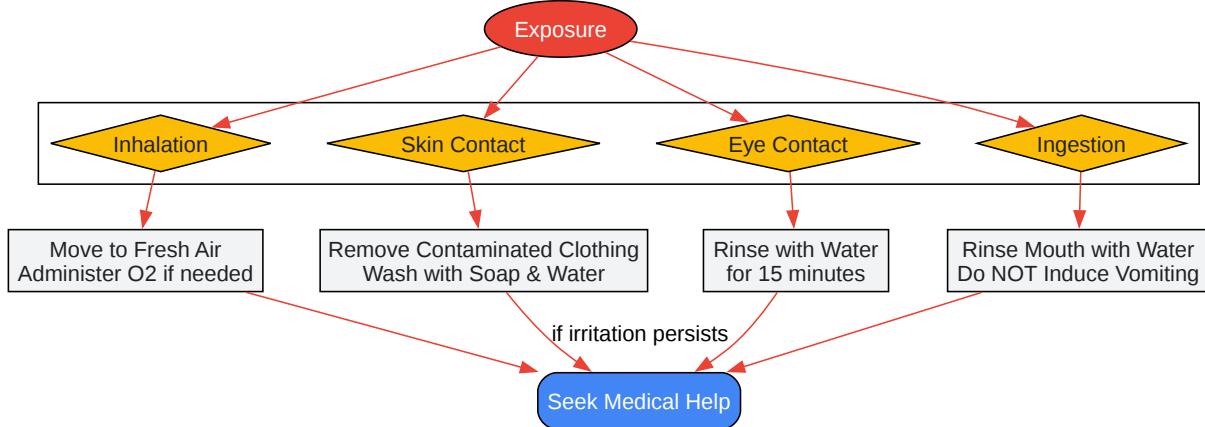
Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from incompatible materials and foodstuff containers.
- The specific storage temperature should be in accordance with the supplier's recommendations.

Emergency Procedures

First-Aid Measures

- If Inhaled: Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical has been ingested or inhaled.
- Following Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. If skin irritation or a rash occurs, seek medical help.[\[1\]](#)
- Following Eye Contact: Immediately rinse the eyes with pure water for at least 15 minutes, holding the eyelids open. Consult a doctor.
- Following Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical help.[\[1\]](#)



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Caption: Decision-making workflow for first-aid response to exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: The specific hazards arising from the chemical during a fire are not detailed in the available data, but combustion may produce toxic fumes, including hydrogen bromide.
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions:
 - Evacuate personnel to a safe area.
 - Ensure adequate ventilation and remove all sources of ignition.

- Avoid breathing vapors, mist, or gas.
- Prevent all contact with skin and eyes by wearing appropriate PPE.
- Environmental Precautions: Prevent the substance from entering drains or waterways.
- Containment and Cleanup:
 - For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable, labeled container for disposal.
 - For large spills, dike the area to prevent spreading and follow institutional protocols for hazardous material cleanup.

Disposal Considerations

- Product Disposal: The material should be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing. Do not contaminate water, foodstuffs, or sewer systems.
- Contaminated Packaging: Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, packaging can be punctured to render it unusable and disposed of in a sanitary landfill, or incinerated if combustible.

All disposal methods must be in accordance with applicable local, state, and federal regulations.

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References

- 1. Methyl 3-bromo-2-oxobutanoate | C5H7BrO3 | CID 11183175 - PubChem
[pubchem.ncbi.nlm.nih.gov]

- 2. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 34329-73-2 Name: Methyl 3-bromo-2-oxobutanoate [xixisys.com]
- 3. echemi.com [echemi.com]
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